

In-Depth Technical Guide: 1-Cyclopropyl-ethanone oxime (CAS: 51761-72-9)

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Compound of Interest

Compound Name: 1-Cyclopropyl-ethanone oxime

Cat. No.: B1310792

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Cyclopropyl-ethanone oxime, with the CAS number 51761-72-9, is a chemical compound belonging to the oxime family. Oximes are characterized by the functional group C=N-OH and are derivatives of aldehydes or ketones. This technical guide provides a comprehensive overview of the available data on **1-Cyclopropyl-ethanone oxime**, including its chemical and physical properties, a putative synthesis protocol, safety information, and a discussion of its potential applications in research and drug development based on the known biological activities of the broader class of oximes.

Chemical and Physical Properties

A summary of the key quantitative data for **1-Cyclopropyl-ethanone oxime** is presented in the tables below. These values have been compiled from various chemical databases and literature sources.

Table 1: General Chemical Information

Property	Value	Source
CAS Number	51761-72-9	[1][2]
Molecular Formula	C ₅ H ₉ NO	[1][2]
Molecular Weight	99.13 g/mol	[1][3]
IUPAC Name	(NE)-N-(1-cyclopropylethylidene)hydroxyl amine	[1]
Synonyms	Cyclopropyl methyl ketoxime, Acetylcyclopropane oxime	[2]
Canonical SMILES	<chem>CC(=NO)C1CC1</chem>	[3]
InChI Key	HTMLLPBZMWBCDN-UHFFFAOYSA-N	[1][3]

Table 2: Physical Properties

Property	Value	Unit	Source
Melting Point	38-40	°C	[2]
Boiling Point	90-92 @ 20 Torr	°C	[2]
Density	1.2 ± 0.1	g/cm ³	[2]
Refractive Index	1.541	[2]	
Flash Point	96.3 ± 7.4	°C	[2]
LogP (Octanol-Water Partition Coefficient)	1.246	[3]	
Water Solubility (log10WS)	-0.39	mol/L	[3]

Table 3: Thermochemical Properties

Property	Value	Unit	Source
Standard Solid Enthalpy of Combustion ($\Delta_c H^\circ_{\text{solid}}$)	-3226.30 ± 1.10	kJ/mol	[3]
Solid Phase Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{solid}}$)	-27.60 ± 1.10	kJ/mol	[3]
Enthalpy of Formation at Standard Conditions ($\Delta_f H^\circ_{\text{gas}}$)	-153.53	kJ/mol	[3]
Enthalpy of Vaporization at Standard Conditions ($\Delta_{\text{vap}} H^\circ$)	46.71	kJ/mol	[3]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1-Cyclopropyl-ethanone oxime** is not readily available in the reviewed literature, a general and widely used method for the preparation of oximes from ketones can be adapted. The following protocol is based on the reaction of cyclopropyl methyl ketone with hydroxylamine.

Synthesis of 1-Cyclopropyl-ethanone oxime

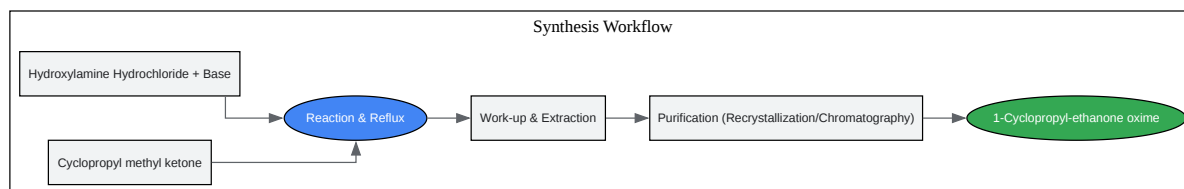
Materials:

- Cyclopropyl methyl ketone
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- A suitable base (e.g., sodium acetate, pyridine, or sodium hydroxide)
- A suitable solvent (e.g., ethanol, water, or a mixture)

- Distilled water
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate or sodium sulfate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve cyclopropyl methyl ketone in the chosen solvent.
- **Addition of Reagents:** In a separate flask, prepare a solution of hydroxylamine hydrochloride and the base in the solvent. The base is used to liberate the free hydroxylamine from its hydrochloride salt.
- **Reaction:** Slowly add the hydroxylamine solution to the ketone solution with constant stirring. The reaction mixture is then typically heated to reflux for a period of 1 to 3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. If a precipitate forms, it can be collected by filtration. Otherwise, the solvent is removed under reduced pressure.
- **Extraction:** The residue is then taken up in water and extracted with an organic solvent. The organic layers are combined.
- **Washing and Drying:** The combined organic extracts are washed with brine, dried over an anhydrous drying agent, and filtered.
- **Purification:** The solvent is evaporated from the filtrate to yield the crude product. The crude **1-Cyclopropyl-ethanone oxime** can be further purified by recrystallization or column chromatography.



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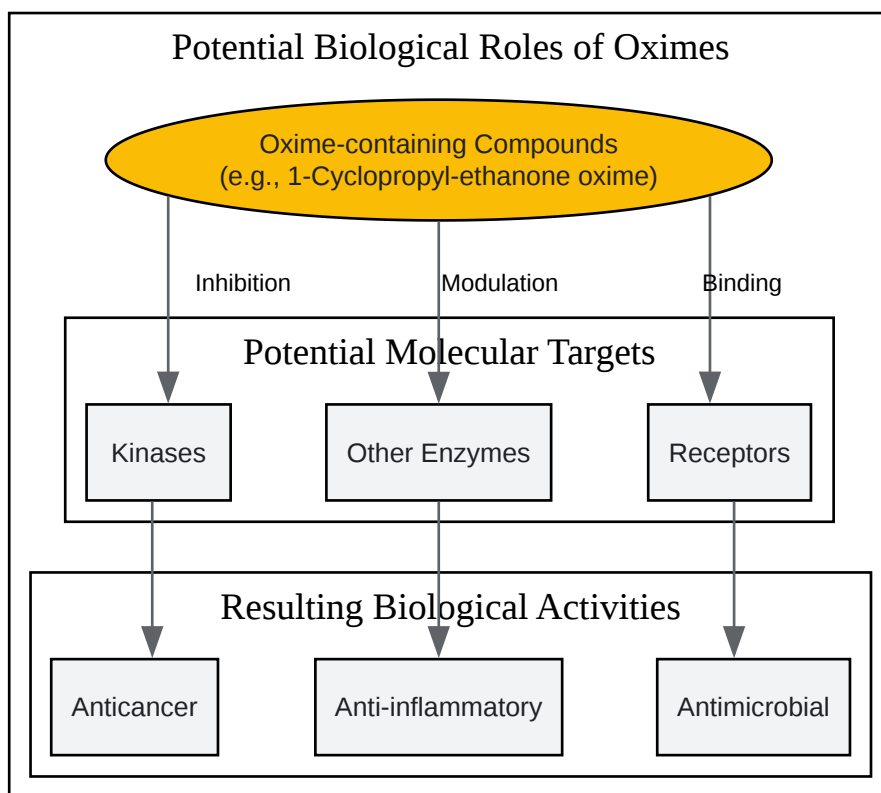
Synthesis workflow for **1-Cyclopropyl-ethanone oxime**.

Potential Applications in Research and Drug Development

While there is a lack of specific research on the biological activities of **1-Cyclopropyl-ethanone oxime**, the broader class of oxime-containing compounds has garnered significant interest in medicinal chemistry. Oximes are known to possess a wide range of pharmacological properties, including anti-inflammatory, antimicrobial, antioxidant, and anticancer activities.[4][5]

The introduction of an oxime functional group can significantly alter the biological activity of a parent molecule. For instance, some oxime derivatives have shown potent inhibitory activity against various kinases, which are crucial regulators of cell signaling pathways often dysregulated in diseases like cancer.[6][7] The nitrogen and oxygen atoms in the oxime group can act as hydrogen bond acceptors, while the hydroxyl group can be a hydrogen bond donor, facilitating interactions with biological targets.[7]

Given these precedents, **1-Cyclopropyl-ethanone oxime** could serve as a valuable building block or a lead compound in the development of novel therapeutic agents. The presence of the cyclopropyl group, a common motif in medicinal chemistry known to improve metabolic stability and binding affinity, further enhances its potential.



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Potential biological roles of oxime compounds.

Safety and Handling

The safety data sheet (SDS) for **1-Cyclopropyl-ethanone oxime** indicates that standard laboratory safety precautions should be observed.^[8]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- First-Aid Measures:
 - Inhalation: Move the person to fresh air.
 - Skin Contact: Wash off with soap and plenty of water.
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.

- Ingestion: Rinse mouth with water.
- Fire-fighting Measures: Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.
- Stability and Reactivity: No specific data on reactivity hazards is available. The compound is expected to be stable under normal conditions.

Conclusion

1-Cyclopropyl-ethanone oxime is a well-characterized compound with established physical and chemical properties. While specific biological activity data for this particular molecule is limited, its structural features, namely the oxime functional group and the cyclopropyl moiety, suggest its potential as a valuable compound for further investigation in medicinal chemistry and drug discovery. The provided synthesis protocol offers a straightforward method for its preparation, enabling researchers to explore its potential applications. As with any chemical, appropriate safety measures should be followed during handling and use. Further studies are warranted to elucidate the specific biological roles and therapeutic potential of **1-Cyclopropyl-ethanone oxime**.

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